

Application Notes: DEHPA for Cobalt and Nickel Separation in Hydrometallurgical Processes

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) hydrogen phosphate

Cat. No.: B049445

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Introduction

The separation of cobalt and nickel is a critical yet challenging step in hydrometallurgy, particularly in the processing of laterite ores and the recycling of battery materials. The chemical similarity of these two elements makes their separation difficult. Solvent extraction has emerged as a highly effective method for achieving high-purity cobalt and nickel products. Among the various extractants, Di-(2-ethylhexyl) phosphoric acid (DEHPA or D2EHPA) is a widely studied and commercially utilized organophosphorus extractant for the selective extraction of cobalt from aqueous solutions containing nickel.

The separation mechanism is based on a cation exchange reaction where the acidic proton of the DEHPA is exchanged for a metal ion. The efficiency of this process is highly dependent on the pH of the aqueous phase, allowing for a multi-stage process that includes extraction, scrubbing, and stripping to obtain high-purity cobalt and nickel.

Data Presentation

The effectiveness of DEHPA in separating cobalt from nickel is quantitatively demonstrated by the influence of various process parameters. The following tables summarize key data synthesized from multiple sources.

Table 1: Effect of Equilibrium pH on the Extraction of Cobalt and Nickel with D2EHPA

Equilibrium pH	Cobalt Extraction (%)	Nickel Extraction (%)	Separation Factor ($\beta_{Co/Ni}$)
2.0	Low	Negligible	High
3.0	Moderate	Low	High
4.0	High	Moderate	Moderate
5.0	Very High	High	Low
6.0	Nearly Complete	Nearly Complete	Very Low

Data synthesized from multiple sources. The separation factor is calculated as the ratio of the distribution coefficients (D_{Co} / D_{Ni}).

Table 2: Typical Process Parameters for Cobalt-Nickel Separation using D2EHPA

Parameter	Typical Range/Value	Purpose/Notes
Extractant	0.5 - 1.0 M D2EHPA in a suitable diluent (e.g., kerosene)	Concentration can be optimized based on the feed concentration.
Saponification	20-60% with NaOH or NH ₄ OH	To control the pH during extraction and improve efficiency.
Phase Ratio (O/A) in Extraction	1:1 to 2:1	Dependent on the concentration of metals in the aqueous feed.
Equilibrium pH for Extraction	3.5 - 5.5	Optimal range for selective cobalt extraction over nickel.
Temperature	40°C - 60°C	Elevated temperatures can improve extraction kinetics and separation.
Scrubbing Agent	Dilute acid (e.g., H ₂ SO ₄) or a cobalt-rich aqueous solution	To remove co-extracted nickel from the loaded organic phase.
Stripping Agent	1-2 M H ₂ SO ₄ or HCl	To recover the extracted cobalt from the organic phase.
Phase Ratio (O/A) in Stripping	1:1 to 1:2	To obtain a concentrated cobalt solution.

Experimental Protocols

This section outlines the detailed methodologies for the key experimental stages in the separation of cobalt and nickel using DEHPA.

Preparation of Saponified DEHPA (Organic Phase)

Objective: To prepare a partially saponified organic extractant to control the pH during the extraction process.

Materials:

- Di-(2-ethylhexyl) phosphoric acid (DEHPA)
- Kerosene (or other suitable aliphatic diluent)
- Sodium hydroxide (NaOH) or Ammonium hydroxide (NH₄OH) solution (e.g., 2 M)
- Separatory funnel
- pH meter

Protocol:

- Prepare the desired concentration of DEHPA in the diluent (e.g., 0.5 M).
- Calculate the stoichiometric amount of NaOH or NH₄OH required for the desired degree of saponification (e.g., 50%).
- In a separatory funnel, add the DEHPA solution.
- Slowly add the calculated amount of NaOH or NH₄OH solution while shaking vigorously.
- Allow the phases to separate. The aqueous phase (if any) can be discarded.
- The resulting organic phase is the saponified extractant. The degree of saponification can be verified by titration.

Solvent Extraction of Cobalt

Objective: To selectively extract cobalt from the aqueous feed solution into the organic phase.

Materials:

- Aqueous feed solution containing cobalt and nickel sulfates or chlorides
- Saponified DEHPA solution (from Protocol 1)
- Buffer solution (if necessary to maintain pH)
- Separatory funnel or mechanical shaker

- pH meter

Protocol:

- Place a known volume of the aqueous feed solution and the saponified DEHPA solution into a separatory funnel at a specified organic-to-aqueous phase ratio (O/A), for example, 1:1.
- Shake the funnel for a predetermined time (e.g., 5-15 minutes) to ensure equilibrium is reached.
- Allow the phases to separate completely.
- Carefully separate the two phases. The aqueous phase is the raffinate, now depleted of cobalt. The organic phase is the "loaded organic," containing the extracted cobalt.
- Measure the final pH of the raffinate.
- Analyze the cobalt and nickel concentrations in the raffinate to determine the extraction efficiency.

Scrubbing of the Loaded Organic Phase

Objective: To remove any co-extracted nickel from the loaded organic phase to improve the purity of the final cobalt product.

Materials:

- Loaded organic phase (from Protocol 2)
- Scrubbing solution (e.g., dilute H₂SO₄ or a portion of the final cobalt product solution)
- Separatory funnel or mechanical shaker

Protocol:

- Contact the loaded organic phase with the scrubbing solution at a specified phase ratio (e.g., O/A of 2:1).
- Shake for 5-15 minutes.

- Allow the phases to separate and collect the scrubbed organic phase.
- Analyze the nickel concentration in the scrubbed organic phase to determine the scrubbing efficiency. This step can be repeated to improve purity.

Stripping of Cobalt from the Scrubbed Organic Phase

Objective: To recover the cobalt from the organic phase into a new aqueous solution, from which it can be further processed.

Materials:

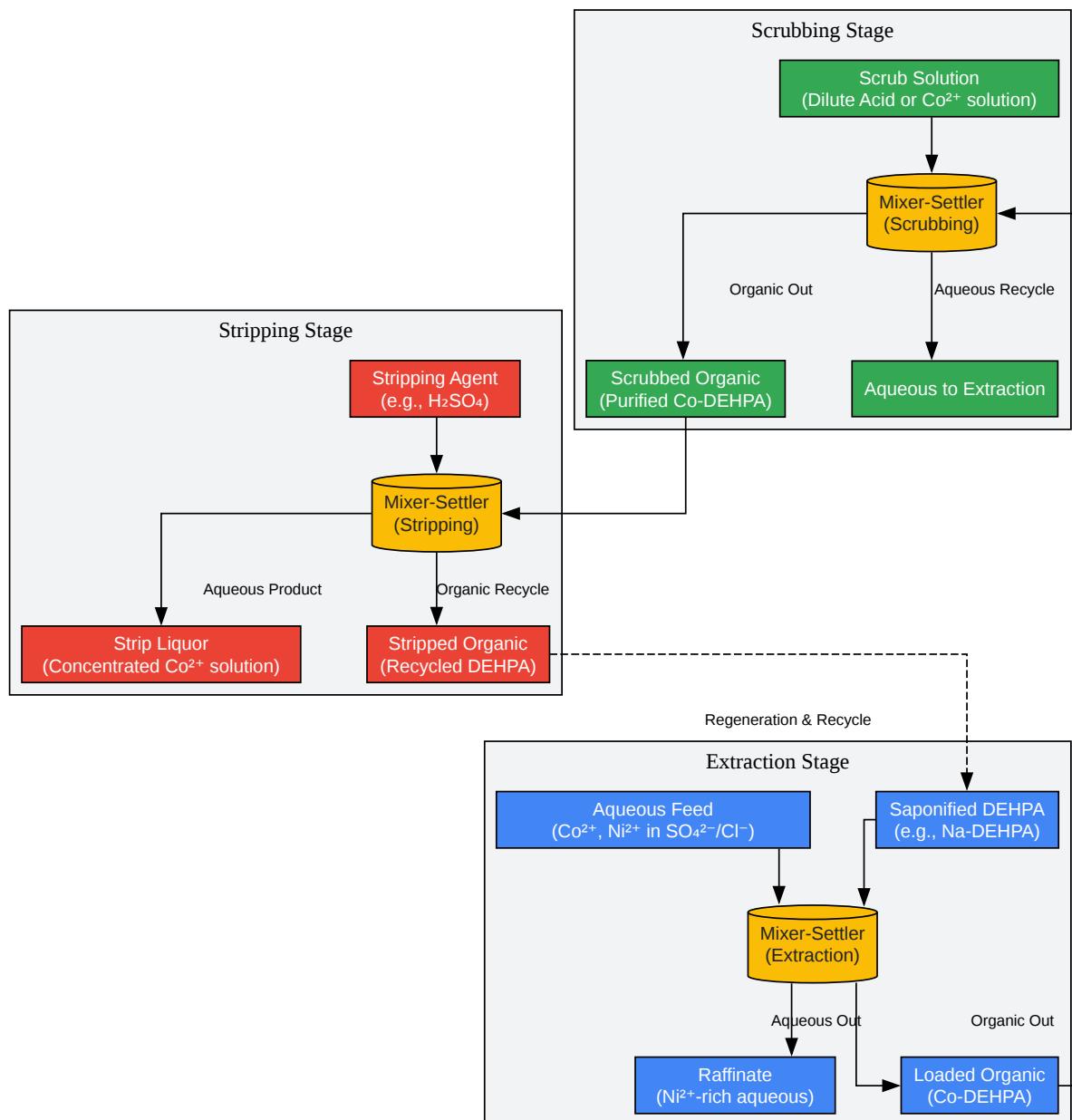
- Scrubbed organic phase (from Protocol 3)
- Stripping solution (e.g., 1.5 M H₂SO₄)
- Separatory funnel or mechanical shaker

Protocol:

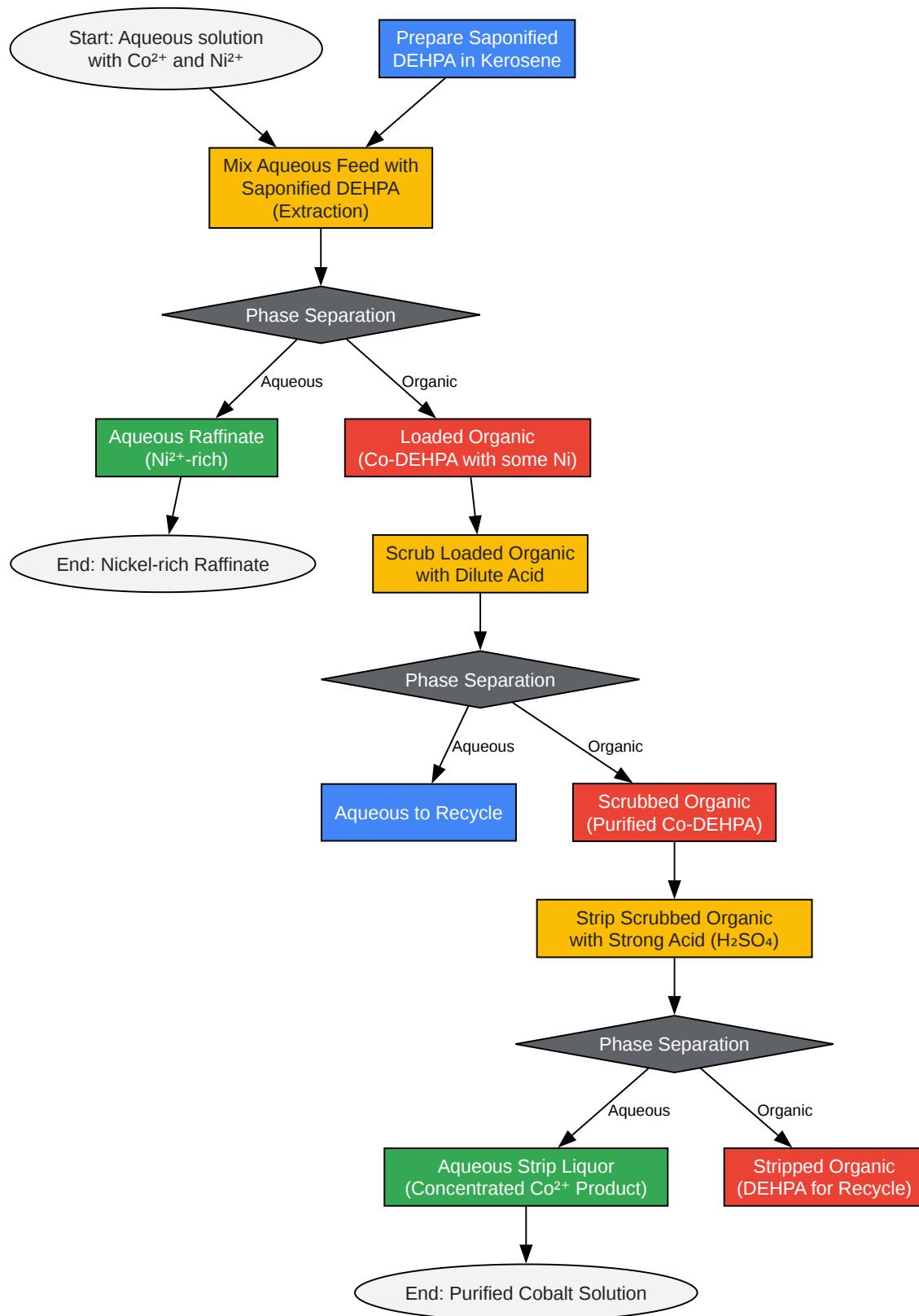
- Contact the scrubbed organic phase with the stripping solution at a specified phase ratio (e.g., O/A of 1:1).
- Shake for 10-30 minutes.
- Allow the phases to separate.
- The aqueous phase is the "strip liquor," a concentrated and purified cobalt solution. The organic phase is the "stripped organic," which can be recycled back to the extraction stage.
- Analyze the cobalt concentration in the strip liquor and the stripped organic to determine the stripping efficiency.

Visualizations

The following diagrams illustrate the key processes in the separation of cobalt and nickel using a dialkyl hydrogen phosphate extractant.

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Caption: Overall workflow for cobalt and nickel separation using DEHPA.

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Caption: Experimental workflow for the separation of cobalt and nickel.

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